

An In-depth Technical Guide to Ethyl Behenate

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Compound of Interest

Compound Name: Ethyl behenate

Cat. No.: B153467

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This technical guide provides a comprehensive overview of **ethyl behenate**, a long-chain fatty acid ester. It covers its chemical identity, physical and chemical properties, a detailed experimental protocol for its synthesis, and its application in analytical chemistry.

Chemical Identity and Synonyms

Ethyl behenate is the ethyl ester of behenic acid, a saturated fatty acid with 22 carbon atoms. Its unique properties make it valuable in various industrial and research applications, including cosmetics, lubricants, and as an internal standard in chromatography.

CAS Number: 5908-87-2[1][2][3][4][5][6]

Synonyms:

- Ethyl docosanoate[2][3][4][7]
- Behenic acid ethyl ester[1][2][3][5]
- DOCOSANOIC ACID ETHYL ESTER[3][4]

Physicochemical Properties

The following table summarizes the key quantitative data for **ethyl behenate**.

| Property | Value | Source(s) |
|-------------------|--|--------------------|
| Molecular Formula | C24H48O2 | [1][2][3][4][6][7] |
| Molecular Weight | 368.64 g/mol | [1][2][4][6][7][8] |
| Melting Point | 47-50 °C | [3][4][6][8] |
| Boiling Point | 398.93 °C (estimated) | [3][4] |
| Density | 0.8789 g/cm ³ (estimated) | [3][4] |
| Appearance | White to off-white solid or colorless to pale yellow liquid | [1][3] |
| Solubility | Soluble in alcohols, ethers, and organic solvents; slightly soluble in water. Sparingly soluble in chloroform, slightly soluble in ethyl acetate and methanol. | [3][4] |
| Purity | >99% | [1][2] |

Experimental Protocol: Synthesis of Ethyl Behenate via Fischer Esterification

This protocol describes the synthesis of **ethyl behenate** from behenic acid and ethanol using an acid catalyst.

Materials:

- Behenic acid (C22H44O2)
- Ethanol (C2H5OH), absolute
- Concentrated sulfuric acid (H2SO4)
- Sodium bicarbonate (NaHCO3), saturated solution

- Anhydrous magnesium sulfate (MgSO_4)
- Hexane
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Glassware for filtration

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, combine behenic acid and a molar excess of absolute ethanol.
- **Catalyst Addition:** While stirring, carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours to drive the equilibrium towards the product.
- **Work-up:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- **Neutralization:** Wash the organic layer sequentially with water and a saturated solution of sodium bicarbonate to neutralize the acidic catalyst.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the excess ethanol and hexane using a rotary evaporator.

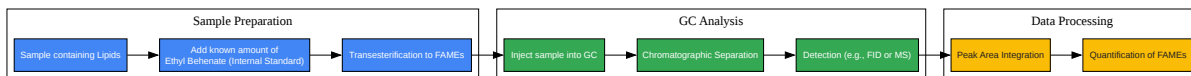
- Purification: The resulting crude **ethyl behenate** can be further purified by distillation under reduced pressure or recrystallization to yield a high-purity product.

Application in Analytical Chemistry: Internal Standard for FAMES Analysis

Ethyl behenate is an excellent internal standard for the quantitative analysis of fatty acid methyl esters (FAMES) by gas chromatography (GC).[8] Its chemical structure is similar to FAMES, but its different chain length allows for good chromatographic separation.[8]

Experimental Workflow for FAMES Analysis using **Ethyl Behenate** as an Internal Standard:

The following diagram illustrates the typical workflow for the analysis of FAMES in a sample using **ethyl behenate** as an internal standard.



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Caption: Workflow for FAMES analysis using **ethyl behenate** as an internal standard.

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